

# 1,3-Octadiene molecular weight and formula

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## Compound of Interest

Compound Name: 1,3-Octadiene

Cat. No.: B086258

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## An In-depth Guide to the Molecular Properties of 1,3-Octadiene

This technical guide provides essential information regarding the molecular weight and chemical formula of **1,3-Octadiene**, tailored for researchers, scientists, and professionals in drug development.

## Quantitative Molecular Data

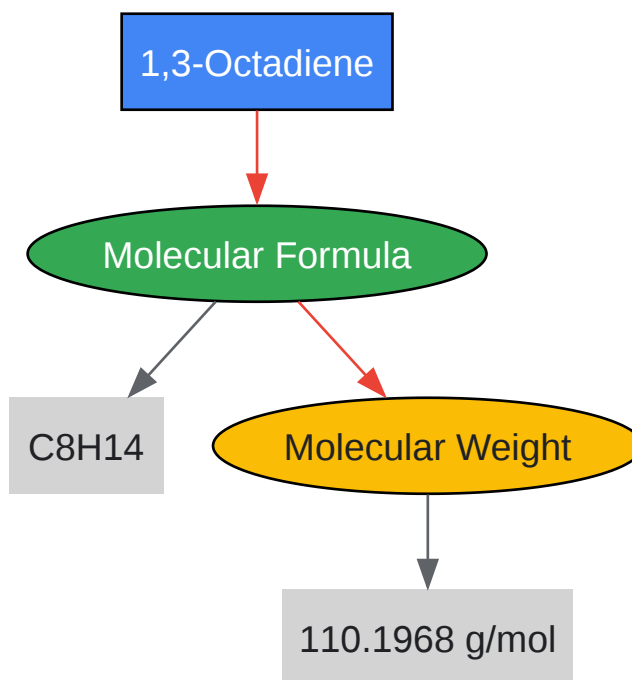
The fundamental molecular properties of **1,3-Octadiene** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub>
Molecular Weight	110.1968 g/mol

The molecular formula C<sub>8</sub>H<sub>14</sub> indicates that each molecule of **1,3-Octadiene** is composed of eight carbon atoms and fourteen hydrogen atoms[1][2][3][4]. The molecular weight is approximately 110.1968 g/mol [1][2]. Minor variations in reported molecular weights exist across different sources, such as 110.20 g/mol and 110.2 g/mol [4][5].

## Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical identifier, its elemental composition (formula), and its calculated mass (molecular weight).



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Caption: Logical flow from chemical name to molecular formula and weight.

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## References

- 1. 1,3-Octadiene [webbook.nist.gov]
- 2. 1,3-Octadiene [webbook.nist.gov]
- 3. 1,3-octadiene, 1002-33-1 [thegoodscentscompany.com]
- 4. 1,3-Octadiene|C8H14|CAS 1002-33-1 [benchchem.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]

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